N-Demethyl Chlordiazepoxide-d5: A Technical Guide to its Certificate of Analysis

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Compound of Interest

Compound Name:	*N-Demethyl chlordiazepoxide-d5*
Cat. No.:	*B15559748*

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This in-depth technical guide provides a comprehensive overview of the Certificate of Analysis (CoA) for the certified reference material **N-Demethyl chlordiazepoxide-d5**. This document is crucial for ensuring the quality, identity, and purity of this isotopically labeled internal standard, which is essential for accurate quantitative analysis in various research and clinical applications. This guide details the key analytical data, experimental protocols used for its certification, and the logical workflow of the analysis process.

Certificate of Analysis Summary

The Certificate of Analysis for a certified reference material like **N-Demethyl chlordiazepoxide-d5** provides critical data on its identity, purity, and other key characteristics. The following table summarizes the typical quantitative data found on a CoA for this compound.

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Test Parameter	Specification	Result
Identity		
1H-NMR Spectroscopy	Conforms to structure	Conforms
Mass Spectrometry (MS)	Conforms to structure	Conforms
Purity & Strength		
Chromatographic Purity (HPLC)	≥ 98.0%	99.5%
Isotopic Purity (Mass Spec)	≥ 99% atom % D	99.6%
Physical Properties		
Appearance	Off-White to Light Yellow Solid	Conforms
Melting Point	Report Value	178-180 °C
Volatiles		
Water Content (Karl Fischer)	≤ 0.5%	0.1%
Residual Solvents (HS-GC-FID)	Meets USP <467> limits	Conforms
Non-Volatiles		
Residue on Ignition	≤ 0.1%	< 0.1%

Experimental Protocols

The following sections detail the methodologies for the key experiments cited in the Certificate of Analysis.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is used to determine the chromatographic purity of **N-Demethyl chlordiazepoxide-d5** by separating it from any potential impurities.

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- Instrumentation: A high-performance liquid chromatograph equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A mixture of acetonitrile and a phosphate buffer (pH 7.0) in a 60:40 (v/v) ratio.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Detection: UV detection at a wavelength of 254 nm.
- Procedure: A solution of **N-Demethyl chlordiazepoxide-d5** is prepared in the mobile phase at a concentration of approximately 1 mg/mL. The solution is injected into the HPLC system, and the resulting chromatogram is recorded. The area of the main peak corresponding to **N-Demethyl chlordiazepoxide-d5** is compared to the total area of all peaks to calculate the purity.

Mass Spectrometry (MS) for Identity and Isotopic Purity

Mass spectrometry is used to confirm the molecular weight and structure of the compound and to determine the degree of deuterium incorporation.

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) with an electrospray ionization (ESI) source.
- Sample Preparation: The sample is dissolved in a suitable solvent, such as methanol or acetonitrile, to a concentration of approximately 1 µg/mL.
- Ionization Mode: Positive ion mode is typically used.
- Data Acquisition: Full scan mass spectra are acquired over a mass range that includes the expected molecular ion of **N-Demethyl chlordiazepoxide-d5**.
- Identity Confirmation: The observed mass of the molecular ion is compared to the calculated theoretical mass.

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- Isotopic Purity Calculation: The relative intensities of the ion peaks corresponding to the deuterated (d5) and non-deuterated (d0) forms of the molecule are measured. The isotopic purity is calculated as the percentage of the d5 form relative to the sum of all isotopic forms.

1H-NMR Spectroscopy for Structural Confirmation

Proton Nuclear Magnetic Resonance (1H-NMR) spectroscopy is a powerful technique for confirming the chemical structure of the molecule.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation: The sample is dissolved in a deuterated solvent, such as deuterated dimethyl sulfoxide (DMSO-d6).
- Procedure: A 1H-NMR spectrum is acquired. The chemical shifts, splitting patterns, and integration of the observed signals are compared to the expected spectrum for N-Demethyl chlordiazepoxide to confirm the structure. The absence or significant reduction of a signal at the position of the deuterated protons confirms the isotopic labeling.

Karl Fischer Titration for Water Content

This method is used to determine the amount of water present in the material.

- Instrumentation: A coulometric or volumetric Karl Fischer titrator.
- Reagent: Karl Fischer reagent (a solution of iodine, sulfur dioxide, a base, and a solvent).
- Procedure: A known weight of the **N-Demethyl chlordiazepoxide-d5** sample is introduced into the titration cell. The Karl Fischer reagent is added until all the water in the sample has reacted with the iodine. The amount of reagent consumed is used to calculate the water content.

Headspace Gas Chromatography with Flame Ionization Detection (HS-GC-FID) for Residual Solvents

This technique is used to identify and quantify any residual solvents from the manufacturing process.

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- Instrumentation: A gas chromatograph equipped with a headspace autosampler and a flame ionization detector (FID).
- Column: A column suitable for the separation of volatile organic compounds (e.g., a G43 phase column as per USP <467>).
- Procedure: A sample of **N-Demethyl chlordiazepoxide-d5** is placed in a headspace vial and heated to a specific temperature. The volatile solvents in the headspace are then injected into the GC. The retention times of any observed peaks are compared to those of known solvent standards to identify the solvents, and the peak areas are used for quantification.

Visualizing the Workflow and Metabolic Pathway

To better understand the processes involved, the following diagrams illustrate the general workflow for generating a Certificate of Analysis and the metabolic pathway of chlordiazepoxide.

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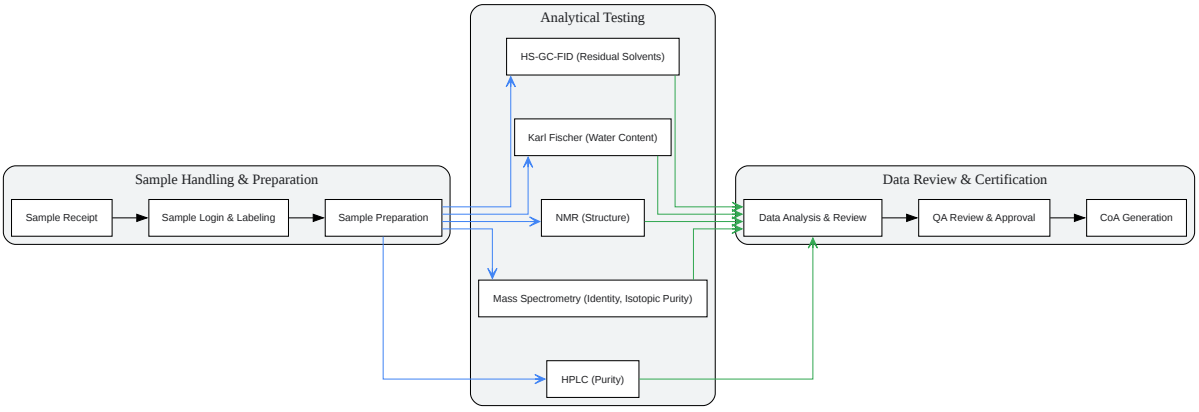

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Caption: General workflow for the generation of a Certificate of Analysis.

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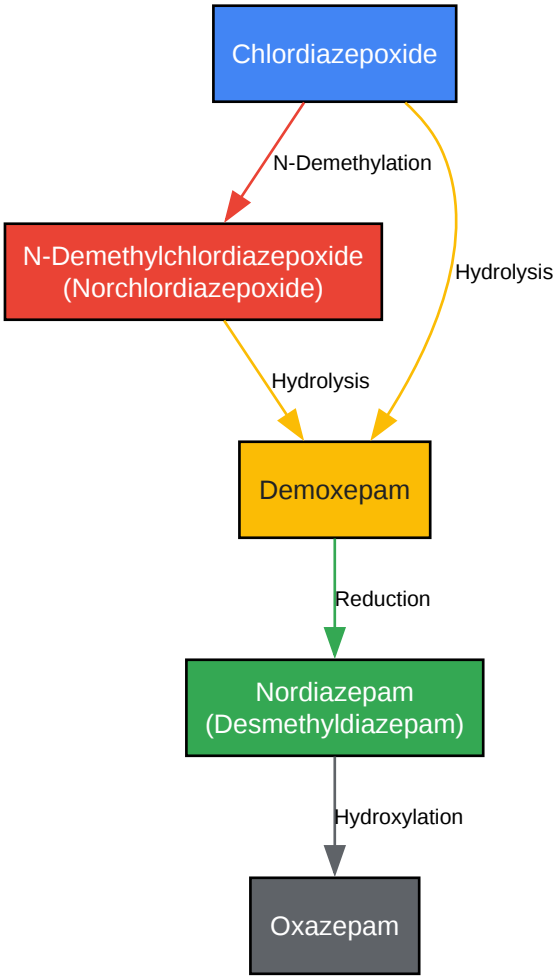

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Caption: Metabolic pathway of Chlordiazepoxide.

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